

Purity and Analysis of 4-Bromo-5-methylpicolinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-5-methylpicolinic acid

Cat. No.: B592005

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical methodologies for assessing the purity of **4-Bromo-5-methylpicolinic acid** (CAS No. 1196154-93-4). Given the critical role of purity in research and development, this document outlines standard analytical techniques, presents hypothetical data for illustrative purposes, and details experimental protocols based on established methods for similar chemical entities.

Compound Profile

4-Bromo-5-methylpicolinic acid is a substituted pyridine carboxylic acid derivative. Its chemical structure and properties are summarized below.

Property	Value	Source
CAS Number	1196154-93-4	[1]
Molecular Formula	C ₇ H ₆ BrNO ₂	[1]
Molecular Weight	216.03 g/mol	[1]
IUPAC Name	4-bromo-5-methylpyridine-2-carboxylic acid	-
Appearance	White to off-white solid (typical)	-
Purity (Typical)	≥95%	-

Analytical Techniques for Purity Determination

A multi-faceted approach is recommended for the comprehensive purity assessment of **4-Bromo-5-methylpicolinic acid**. High-Performance Liquid Chromatography (HPLC) is the primary technique for quantitative purity analysis, while spectroscopic methods provide structural confirmation and identify potential impurities.

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC with UV detection is the gold standard for determining the purity of aromatic carboxylic acids due to its high resolution and sensitivity.

Experimental Protocol: Reversed-Phase HPLC

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector, autosampler, and column oven.
- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient Elution:

Time (min)	% Mobile Phase B
0	15
20	85
25	85
26	15

| 30 | 15 |

- Flow Rate: 1.0 mL/min.

- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Accurately weigh approximately 1 mg of **4-Bromo-5-methylpicolinic acid** and dissolve in 1 mL of a 50:50 mixture of acetonitrile and water. Filter through a 0.45 µm syringe filter before injection.

Hypothetical HPLC Purity Data

The following table illustrates a hypothetical purity analysis of a batch of **4-Bromo-5-methylpicolinic acid**.

Peak No.	Retention Time (min)	Area (%)	Identification
1	2.5	0.3	Unknown Impurity
2	8.2	99.5	4-Bromo-5-methylpicolinic acid
3	10.1	0.2	Unknown Impurity
Total	100.0		

Purity Calculation:

The purity is determined by the area normalization method:

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

Spectroscopic Analysis

Spectroscopic techniques are essential for confirming the chemical identity and structure of the compound and for identifying any impurities.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR and ¹³C NMR spectroscopy are powerful tools for structural elucidation.

Hypothetical NMR Data (in DMSO-d₆)

¹ H NMR	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
13.5 (broad)	s	1H		-COOH
8.5	s	1H		H-6
8.0	s	1H		H-3
2.4	s	3H		-CH ₃

¹³ C NMR	Chemical Shift (ppm)	Assignment
165.0		-COOH
151.0		C-2
148.0		C-6
139.0		C-5
130.0		C-4
125.0		C-3
18.0		-CH ₃

2.2.2. Mass Spectrometry (MS)

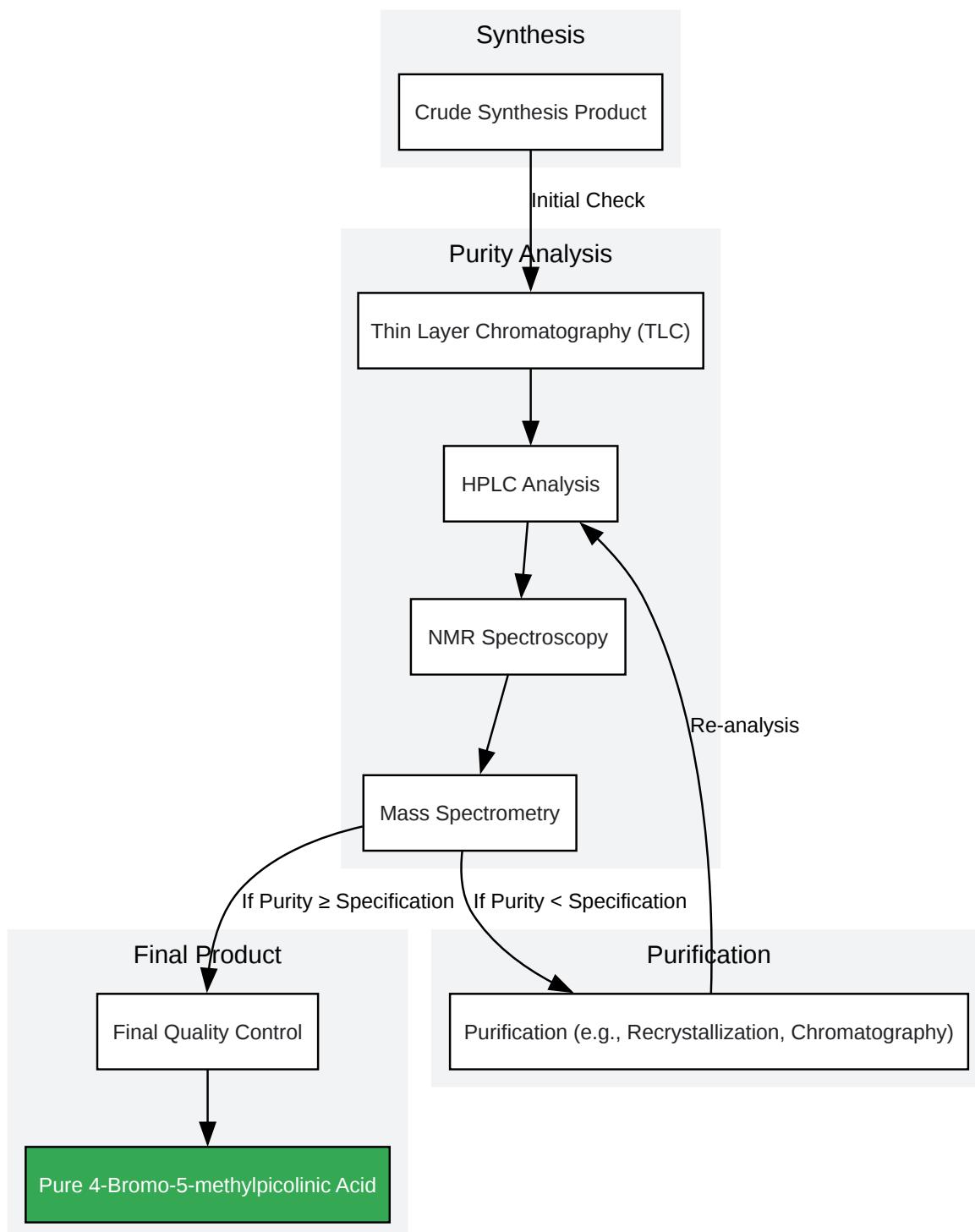
Mass spectrometry, often coupled with liquid chromatography (LC-MS), is used to confirm the molecular weight and can help in the identification of impurities.

Expected Mass Spectrum Data

Ionization Mode	$[M+H]^+$	$[M-H]^-$
ESI	215.96, 217.96 (approx. 1:1 ratio due to Br isotopes)	213.94, 215.94 (approx. 1:1 ratio due to Br isotopes)

Workflow for Purity Analysis and Purification

The following diagram illustrates a typical workflow for the analysis and purification of synthesized **4-Bromo-5-methylpicolinic acid**.

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Caption: Workflow for the analysis and purification of **4-Bromo-5-methylpicolinic acid**.

Potential Impurities

Impurities in **4-Bromo-5-methylpicolinic acid** can originate from starting materials, by-products of the synthesis, or degradation products. Potential impurities could include:

- Starting materials: Unreacted precursors used in the synthesis.
- Isomeric impurities: Other brominated or methylated picolinic acid isomers.
- Debrominated product: 5-methylpicolinic acid.
- Over-brominated products: Dibrominated derivatives.

The analytical methods described in this guide are designed to detect and quantify such impurities.

Conclusion

The purity and comprehensive analysis of **4-Bromo-5-methylpicolinic acid** are paramount for its successful application in research and drug development. A combination of chromatographic and spectroscopic techniques provides a robust framework for ensuring the quality and integrity of this compound. The methodologies and workflows presented here serve as a guide for establishing reliable analytical protocols.

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References

- 1. 1196154-93-4[4-Bromo-5-methylpicolinic acid]- Acmec Biochemical [acmec.com.cn]
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